

An In-depth Technical Guide to the Safety of DiSulfo-Cy5 Alkyne

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DiSulfo-Cy5 alkyne

Cat. No.: B15597435

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data for **DiSulfo-Cy5 alkyne**, a fluorescent dye commonly utilized in click chemistry applications. The information is compiled from available Safety Data Sheets (SDS) and product information from various suppliers to ensure a thorough understanding of its handling and storage.

Chemical Identification

Identifier	Value
Product Name	DiSulfo-Cy5 alkyne
CAS Number	1617497-19-4[1][2][3]
Molecular Formula	C ₃₅ H ₄₀ N ₃ NaO ₇ S ₂ [1][3]
Molecular Weight	701.8 g/mol [3]
Synonyms	Sulfo-Cyanine5 alkyne[2][4][5]

Hazard Identification

According to the Safety Data Sheet provided by MedChemExpress, **DiSulfo-Cy5 alkyne** is not classified as a hazardous substance or mixture.[1] Consequently, it does not have associated GHS hazard pictograms, signal words, or hazard statements.[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **DiSulfo-Cy5 alkyne** is presented below. These properties are essential for its proper handling and use in experimental settings.

Property	Value
Appearance	Dark blue solid[2]
Solubility	Soluble in Water, DMSO, and DMF[2][3][4]
Excitation Maximum (λ_{ex})	646 nm[2][3]
Emission Maximum (λ_{em})	662 nm[2][3]
Extinction Coefficient	271,000 L·mol ⁻¹ ·cm ⁻¹ [2][3]
Fluorescence Quantum Yield	0.28[2][3]

First-Aid Measures

In the event of exposure, the following first-aid measures should be taken as a precaution.[1]

Exposure Route	First-Aid Procedure
Eye Contact	Remove contact lenses if present. Immediately flush eyes with large amounts of water and seek medical attention. [1]
Skin Contact	Rinse the affected skin area thoroughly with water. Contaminated clothing and shoes should be removed, and a physician should be consulted. [1]
Inhalation	Move the individual to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation. [1]
Ingestion	Wash out the mouth with water. Do not induce vomiting and seek immediate medical attention. [1]

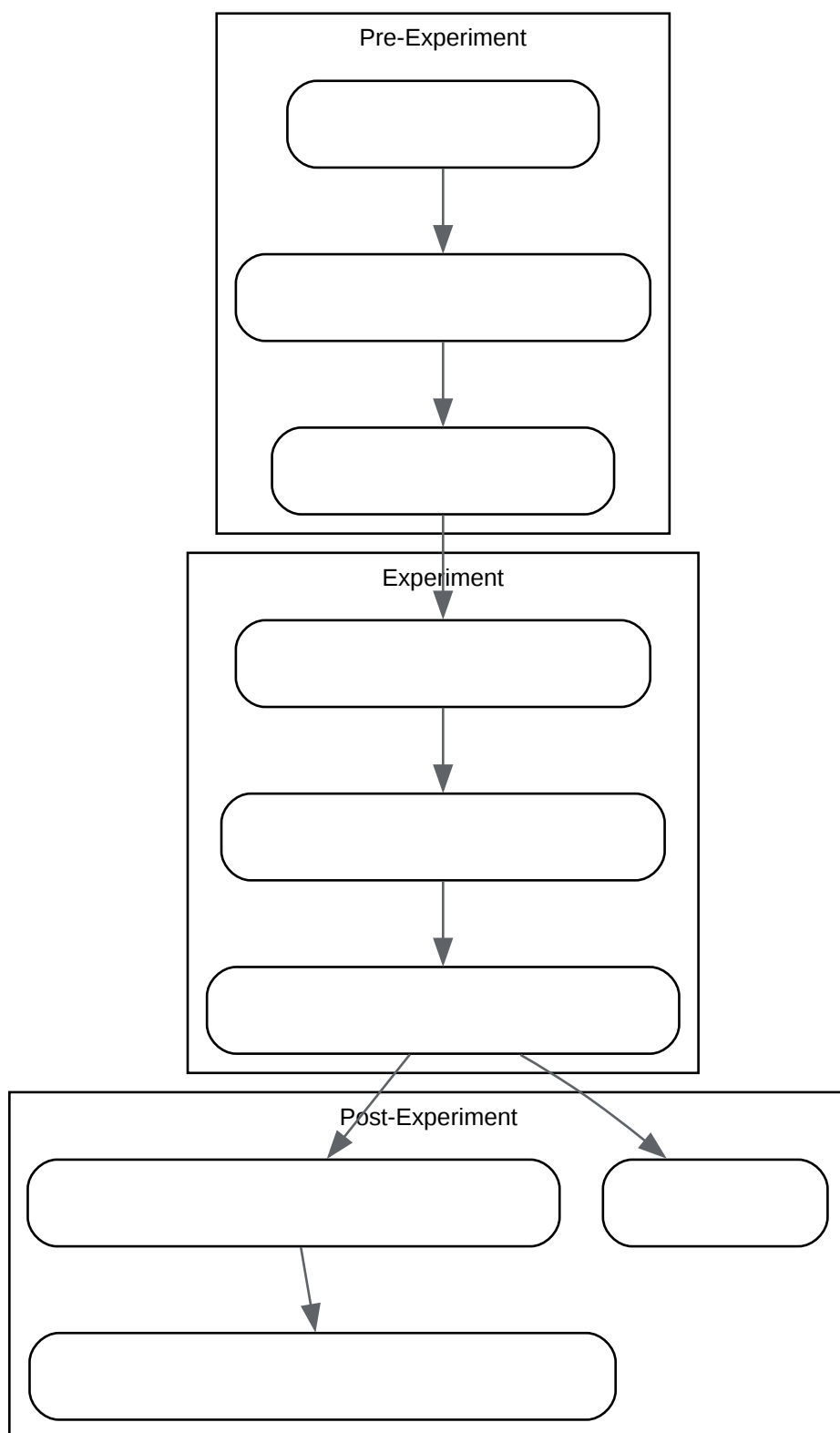
Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **DiSulfo-Cy5 alkyne** and ensuring laboratory safety.

- Handling: Standard laboratory practices should be followed, including the use of personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat.
- Storage: The compound should be stored at -20°C in the dark.[\[2\]](#)[\[3\]](#) It can be transported at room temperature for up to three weeks.[\[2\]](#) Prolonged exposure to light should be avoided.
[\[2\]](#)

Experimental Protocols: Safe Handling Workflow

The following diagram illustrates a generalized workflow for the safe handling of chemical reagents like **DiSulfo-Cy5 alkyne** in a laboratory setting.

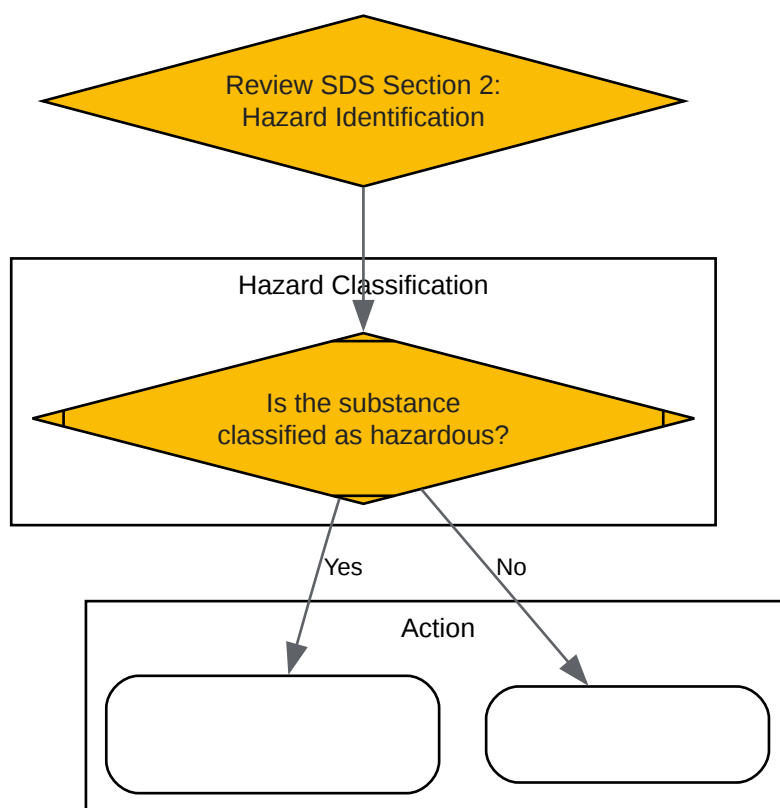


[Click to download full resolution via product page](#)

General laboratory workflow for handling chemical reagents.

Hazard Assessment Logic

The following diagram outlines the logical steps involved in assessing the hazards of a chemical substance based on its Safety Data Sheet.



[Click to download full resolution via product page](#)

Logical flow for hazard assessment based on SDS information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. lumiprobe.com [lumiprobe.com]

- 3. diSulfo-Cy5 alkyne, 1617497-19-4 | BroadPharm [broadpharm.com]
- 4. Sulfo Cy5 Alkyne | AxisPharm [axispharm.com]
- 5. vectorlabs.com [vectorlabs.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety of DiSulfo-Cy5 Alkyne]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15597435#disulfo-cy5-alkyne-safety-data-sheet-sds-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com